

# 3-Cyclopropylprop-2-yn-1-ol: A Technical Guide to Safety and Hazards

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## Compound of Interest

Compound Name: 3-Cyclopropylprop-2-yn-1-ol

Cat. No.: B1351166

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This technical guide provides comprehensive safety and hazard information for **3-Cyclopropylprop-2-yn-1-ol** (CAS No. 101974-69-0), a key building block in organic synthesis. Due to its flammable and irritant properties, coupled with the inherent reactivity of the terminal alkyne group, a thorough understanding and implementation of safety protocols are critical for all personnel handling this compound. This document summarizes known hazards, provides guidance on safe handling and storage, and outlines standard experimental methodologies for hazard assessment.

## Chemical and Physical Properties

While comprehensive experimental data for **3-Cyclopropylprop-2-yn-1-ol** is not publicly available for all properties, the following table summarizes known and predicted data.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O	PubChem[1]
Molecular Weight	96.13 g/mol	PubChem[1]
IUPAC Name	3-cyclopropylprop-2-yn-1-ol	PubChem[1]
CAS Number	101974-69-0	PubChem[1]
Boiling Point	78-79 °C at 10 Torr	ChemicalBook[2]
Density	1.06±0.1 g/cm <sup>3</sup> (Predicted)	LookChem
Flash Point	Data not available. For reference, the flash point of the structurally similar 3-Butyn-1-ol is 36 °C (96.8 °F).	

## Hazard Identification and Classification

**3-Cyclopropylprop-2-yn-1-ol** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following table details its GHS classification.

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	
Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	

Source: PubChem[1]

# Experimental Protocols for Hazard Assessment

While specific toxicological studies for **3-Cyclopropylprop-2-yn-1-ol** are not readily available in the public domain, its irritant properties would be formally determined using standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

## Skin Irritation Testing

The potential for skin irritation is typically assessed using the following methods:

- In Vitro Method (OECD Guideline 439): This is the preferred initial test to minimize animal testing.[3][4][5][6][7]
  - Principle: The test chemical is applied topically to a reconstructed human epidermis (RhE) model, which is a three-dimensional tissue construct that mimics human skin.[3][6][7] Chemical-induced irritation leads to cell damage, which is measured by a reduction in cell viability.
  - Methodology:
    - The test substance is applied to the surface of the RhE tissue.
    - After a defined exposure period (e.g., 60 minutes), the substance is washed off.[6]
    - The tissue is incubated for a post-exposure period (typically 42 to 48 hours).
    - Cell viability is determined by adding MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), which is converted by metabolically active cells into a colored formazan salt.[6]
    - The amount of formazan produced is measured spectrophotometrically, and the tissue viability is calculated relative to negative controls. A viability reduction below 50% classifies the substance as an irritant (UN GHS Category 2).[6]
- In Vivo Method (OECD Guideline 404): This acute dermal irritation/corrosion study is performed if in vitro data is not sufficient for classification.[8][9][10][11][12]

- Principle: The substance is applied to the skin of a single animal (typically an albino rabbit) to assess the extent of reversible inflammatory changes.
- Methodology:
  - A small area of the animal's fur is clipped.
  - A dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to a small patch of skin.[9]
  - The patch is covered with a gauze dressing for a 4-hour exposure period.[9][10]
  - After exposure, the residual substance is removed.
  - The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) and graded. Observations continue for up to 14 days to assess the reversibility of the effects.[9]

## Eye Irritation Testing

- In Vivo Method (OECD Guideline 405): This is the standard method for assessing acute eye irritation/corrosion.[13][14][15][16][17]
  - Principle: The test substance is instilled into the eye of an experimental animal (albino rabbit) to determine its potential to cause damage to the conjunctiva, cornea, and iris.
  - Methodology:
    - A single animal is used for the initial test.[13]
    - The test substance (typically 0.1 mL of liquid or 100 mg of solid) is instilled into the conjunctival sac of one eye. The other eye serves as a control.[14]
    - The eyes are examined and lesions are scored at 1, 24, 48, and 72 hours after application.[16]
    - Observations may continue for up to 21 days to evaluate the reversibility of any effects.[14][16]

- The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[13][14]

## Safe Handling and Storage

Given its flammability, irritant nature, and the reactivity of the terminal alkyne, strict safety protocols must be followed.

## Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile or neoprene) and a lab coat. Ensure gloves are inspected before use and changed frequently.
- Respiratory Protection: Handle only in a well-ventilated area, preferably within a chemical fume hood. If the ventilation is insufficient, a NIOSH-approved respirator with an organic vapor cartridge is required.

## Engineering Controls

- Work should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the immediate work area.
- Use explosion-proof electrical equipment and ensure proper grounding to prevent static discharge.

## Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other sources of ignition.
- Store separately from oxidizing agents, strong acids, and heavy metal salts.

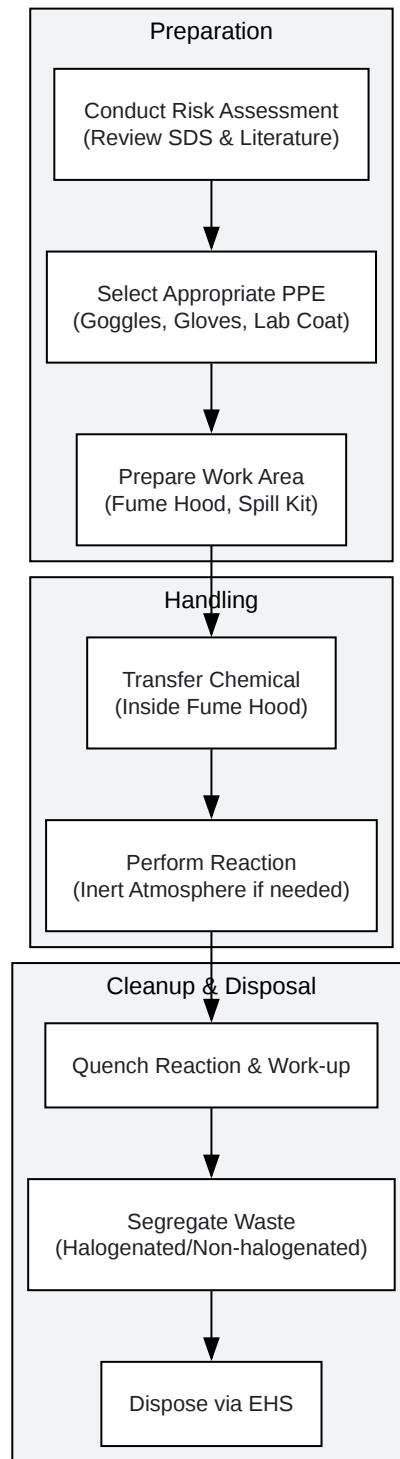
- As with other terminal alkynes, avoid contact with copper, silver, mercury, and their salts, as this can lead to the formation of shock-sensitive and potentially explosive metal acetylides.  
[\[18\]](#)[\[19\]](#)

## Spills and Disposal

- In case of a small spill, absorb with an inert, non-combustible material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- For large spills, evacuate the area and contact emergency services.
- Dispose of waste in accordance with all local, state, and federal regulations. Do not dispose of down the drain.

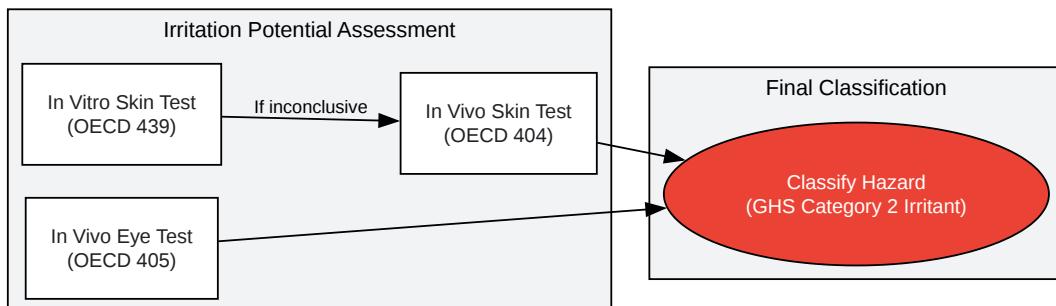
## Visualized Workflows

The following diagrams illustrate key logical and experimental workflows for handling and assessing the hazards of **3-Cyclopropylprop-2-yn-1-ol**.



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Caption: General workflow for safely handling **3-Cyclopropylprop-2-yn-1-ol**.



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Caption: Tiered testing strategy for irritation hazard assessment.

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